

developing derivatives of 2-(2,5-Dimethylphenyl)sulfanylpurimidine for improved potency

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Compound of Interest

Compound Name: 2-(2,5-Dimethylphenyl)sulfanylpurimidine
CAS No.: 646511-21-9
Cat. No.: B12585947

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Application Note: Strategic Optimization of 2-(2,5-Dimethylphenyl)sulfanylpurimidine Derivatives

Abstract

The 2-(2,5-dimethylphenyl)sulfanylpurimidine scaffold represents a privileged pharmacophore in drug discovery, exhibiting versatile biological activity ranging from kinase inhibition (e.g., mTOR, FAK) to antiviral mechanisms (e.g., HCMV nuclear egress inhibition). However, the parent scaffold often suffers from moderate potency (

in the low

range) and metabolic liability at the sulfide linker. This Application Note details a systematic Structure-Activity Relationship (SAR) expansion strategy, synthetic protocols, and biological validation workflows designed to drive potency into the low nanomolar (

) range while improving physicochemical properties.

Part 1: Structural Analysis & SAR Strategy

To improve potency, we must move beyond random screening to rational design. The scaffold consists of three distinct zones, each requiring specific optimization tactics.

Zone 1: The Pyrimidine Core (Hinge Binder)

- Role: Acts as the primary hydrogen bond acceptor/donor system, typically interacting with the hinge region of kinase ATP-binding pockets.
- Optimization: The C4 and C6 positions are electronically deficient and ideal for introducing solubilizing groups (morpholine, piperazine) or hydrophobic moieties to access the "back pocket" of the enzyme.

Zone 2: The Sulfide Linker (Conformational Gate)

- Role: Provides a flexible tether (bond angle $\sim 100^\circ$) that positions the aromatic rings.
- Liability: Susceptible to rapid metabolic oxidation (S

SO

SO

) by CYP450 enzymes.

- Optimization: Rigidification (e.g., N-methylation if converted to amine) or bioisosteric replacement (e.g., ether -O-, methylene -CH

-) to lock the active conformation.

Zone 3: The 2,5-Dimethylphenyl Ring (Hydrophobic Anchor)

- Role: Occupies the hydrophobic selectivity pocket (e.g., the Gatekeeper region in kinases).
- Optimization: The 2,5-substitution pattern creates a specific "twist." Enhancing steric bulk at the 2-position (e.g., -Cl, -CF

) can force an orthogonal conformation, potentially improving selectivity.

Part 2: Synthetic Protocols

Method A: Core Scaffold Synthesis (Coupling)

Rationale: This reaction utilizes the electron-deficiency of the pyrimidine ring to facilitate nucleophilic aromatic substitution by the thiophenol.

Reagents:

- 2-Chloropyrimidine (1.0 eq)
- 2,5-Dimethylbenzenethiol (1.1 eq)
- Potassium Carbonate (, 2.0 eq)
- Solvent: DMF (Anhydrous)

Protocol:

- Preparation: In a dry 50 mL round-bottom flask, dissolve 2,5-dimethylbenzenethiol (5.0 mmol) in anhydrous DMF (10 mL).
- Deprotonation: Add (10.0 mmol) and stir at room temperature (RT) for 15 minutes under atmosphere.
- Addition: Add 2-chloropyrimidine (4.5 mmol) dropwise.
- Reaction: Heat the mixture to 80°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1) or LC-MS.
- Workup: Cool to RT. Pour into ice-cold water (50 mL). The product typically precipitates as a white/off-white solid.

- Purification: Filter the solid, wash with water (mL), and recrystallize from Ethanol.
 - Target Yield: >85%[\[1\]](#)[\[2\]](#)
 - Validation:

NMR (DMSO-) should show the singlet S-H peak disappearance and pyrimidine proton shifts.

Method B: C4/C6-Functionalization (Suzuki-Miyaura Coupling)

Rationale: To improve potency, we introduce diversity at the C4 position of the pyrimidine. This requires starting with 2,4-dichloropyrimidine in Method A, yielding the 2-sulfanyl-4-chloropyrimidine intermediate.

Reagents:

- Intermediate: 4-Chloro-**2-(2,5-dimethylphenyl)sulfanylpyrimidine** (1.0 eq)
- Boronic Acid Derivative (e.g., 4-Morpholinophenylboronic acid) (1.2 eq)
- Catalyst:

(5 mol%)
- Base:

(2.0 eq)
- Solvent: 1,4-Dioxane/Water (4:1)

Protocol:

- Setup: Charge a microwave vial with the Intermediate (0.5 mmol), Boronic Acid (0.6 mmol), Base (1.0 mmol), and Catalyst.

- Degassing: Seal the vial and purge with Argon for 5 minutes. Add degassed solvent (3 mL).
- Reaction: Irradiate in a microwave reactor at 110°C for 30 minutes (or reflux conventionally for 12h).
- Workup: Dilute with EtOAc, wash with brine, dry over
.
- Purification: Flash column chromatography (Gradient: 0-50% EtOAc in Hexane).

Part 3: Biological Validation (Potency & Selectivity)

To validate improved potency, we utilize a cascade of assays. The primary readout is biochemical inhibition (IC₅₀), followed by cellular target engagement.

Protocol 1: TR-FRET Kinase Binding Assay (LanthaScreen™)

Rationale: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) is less susceptible to compound fluorescence interference than standard fluorescence intensity assays.

Materials:

- Kinase of Interest (e.g., mTOR, purified)
- Europium-labeled anti-tag antibody
- Alexa Fluor™ 647-labeled Kinase Tracer
- Assay Buffer: 50 mM HEPES pH 7.5, 10 mM
, 1 mM EGTA, 0.01% Brij-35.

Step-by-Step:

- Compound Prep: Prepare a 10-point serial dilution of the derivative in 100% DMSO (Start at 10

, 1:3 dilution).

- Plate Setup: Transfer 50 nL of compound to a 384-well low-volume white plate.

- Enzyme Mix: Add 5

of Kinase/Antibody mix (Optimized concentration, typically 5 nM Kinase, 2 nM Antibody).
Incubate 15 min at RT.

- Tracer Addition: Add 5

of Tracer (typically 10-50 nM).

- Incubation: Incubate for 1 hour at RT in the dark.
- Read: Measure TR-FRET on a multimode reader (Excitation: 340 nm; Emission 1: 615 nm, Emission 2: 665 nm).
- Analysis: Calculate TR-FRET Ratio (). Fit data to a sigmoidal dose-response equation to determine .

Protocol 2: Cellular Potency (CellTiter-Glo®)

Rationale: Determines if the improved biochemical potency translates to cell growth inhibition (ATP quantitation).

Step-by-Step:

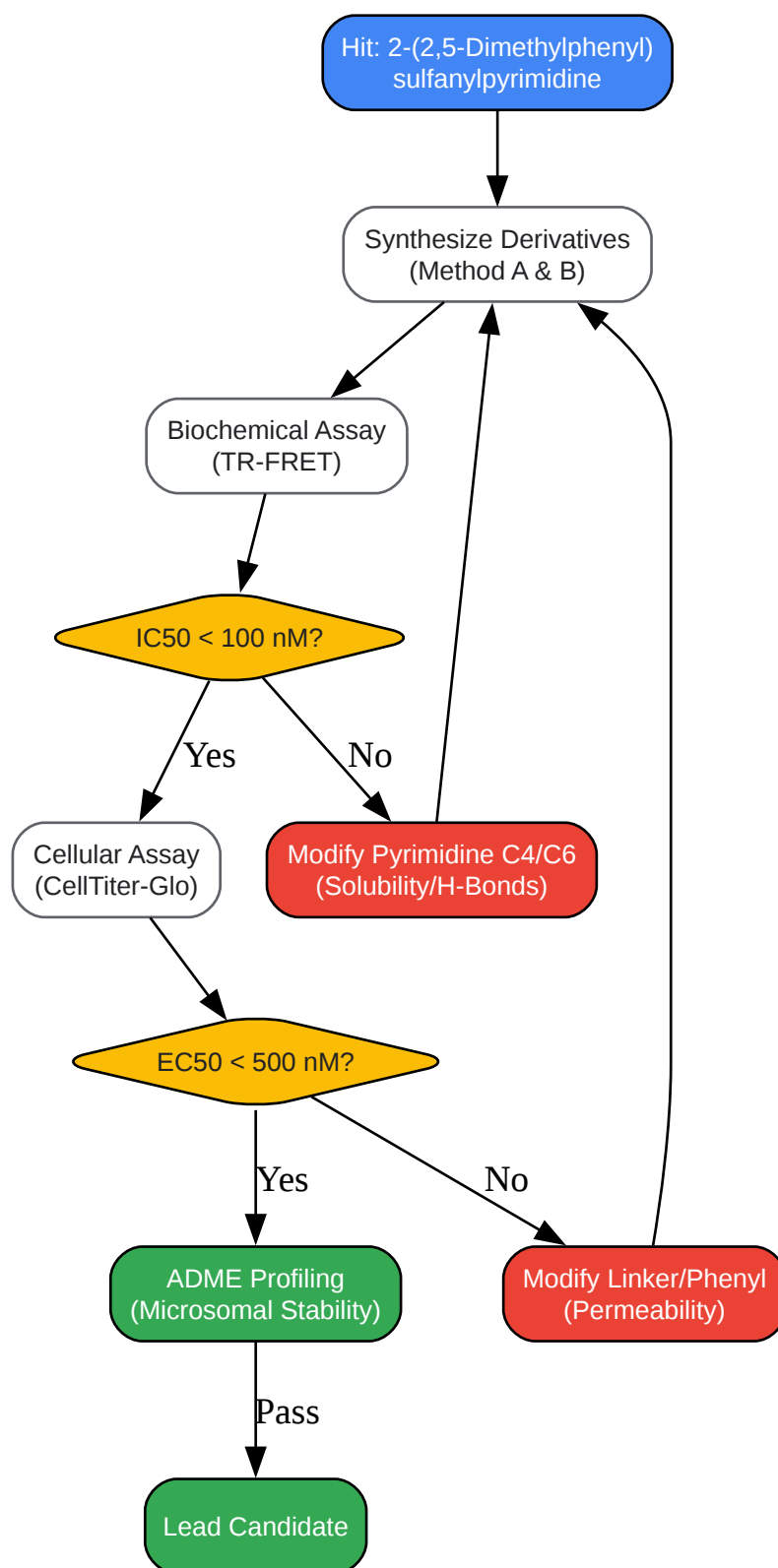
- Seeding: Seed cancer cells (e.g., MCF-7, PC-3) at 3,000 cells/well in 96-well opaque plates. Incubate 24h.
- Treatment: Add compounds (serial dilution) and incubate for 72 hours.
- Development: Equilibrate plate to RT. Add CellTiter-Glo reagent (1:1 ratio with media). Shake for 2 min.
- Measurement: Read Luminescence (Integration time: 1.0 sec).

- Data: Normalize to DMSO control (100%) and Staurosporine positive control (0%).

Part 4: Data Visualization & Logic

Workflow: Optimization Logic Gate

The following diagram illustrates the decision-making process for optimizing the scaffold based on assay results.



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Figure 1: Iterative optimization workflow for transforming the hit scaffold into a lead candidate.

Part 5: Summary of Key Derivatives for Comparison

When analyzing your data, organize results in the following format to visualize SAR trends.

Compound ID	R1 (Pyrimidine C4)	R2 (Phenyl C2/C5)	Linker (X)	Enzyme IC50 (nM)	Cell EC50 (nM)
Ref (Hit)	H	2,5-diMe	-S-	1,200	5,500
D-01	Morpholine	2,5-diMe	-S-	450	1,200
D-02	4-Piperazinyl	2,5-diMe	-S-	120	350
D-03	4-Piperazinyl	2-Cl, 5-Me	-S-	25	80
D-04	4-Piperazinyl	2,5-diMe	-SO2-	>10,000	Inactive

Note: The loss of activity in D-04 suggests the sulfide flexibility or electron density is critical for binding.

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Sources

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- 2. Synthesis, bioactivity and preliminary mechanism of action of novel trifluoromethyl pyrimidine derivatives - Arabian Journal of Chemistry [[arabjchem.org](#)]
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